

Application Notes and Protocols for Hexafluoropropene (R-1216)

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Compound of Interest

Compound Name: Hexafluoropropene

Cat. No.: B6593677

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Introduction

Hexafluoropropene (HFP), designated as R-1216, is a colorless and odorless gas with the chemical formula $\text{CF}_3\text{CF}=\text{CF}_2$. It is a fluoroalkene that is primarily utilized as a chemical intermediate in the synthesis of various fluoropolymers, fluoroelastomers, and other fluorinated compounds. Notably, HFP is a key precursor in the production of some next-generation refrigerants, such as HFO-1234yf, which are characterized by their low environmental impact. While not typically employed as a standalone refrigerant, its properties and potential for use in refrigerant mixtures are of interest to the scientific community.

These application notes provide a summary of the physicochemical properties of **hexafluoropropene**, outline protocols for its evaluation as a potential refrigerant component, and detail its metabolic pathway, which is of relevance for safety and toxicological assessment.

Physicochemical and Environmental Properties

The properties of **hexafluoropropene** are summarized in the table below. It is characterized by a very low Global Warming Potential (GWP) and a negligible Ozone Depletion Potential (ODP), making it an environmentally favorable compound.

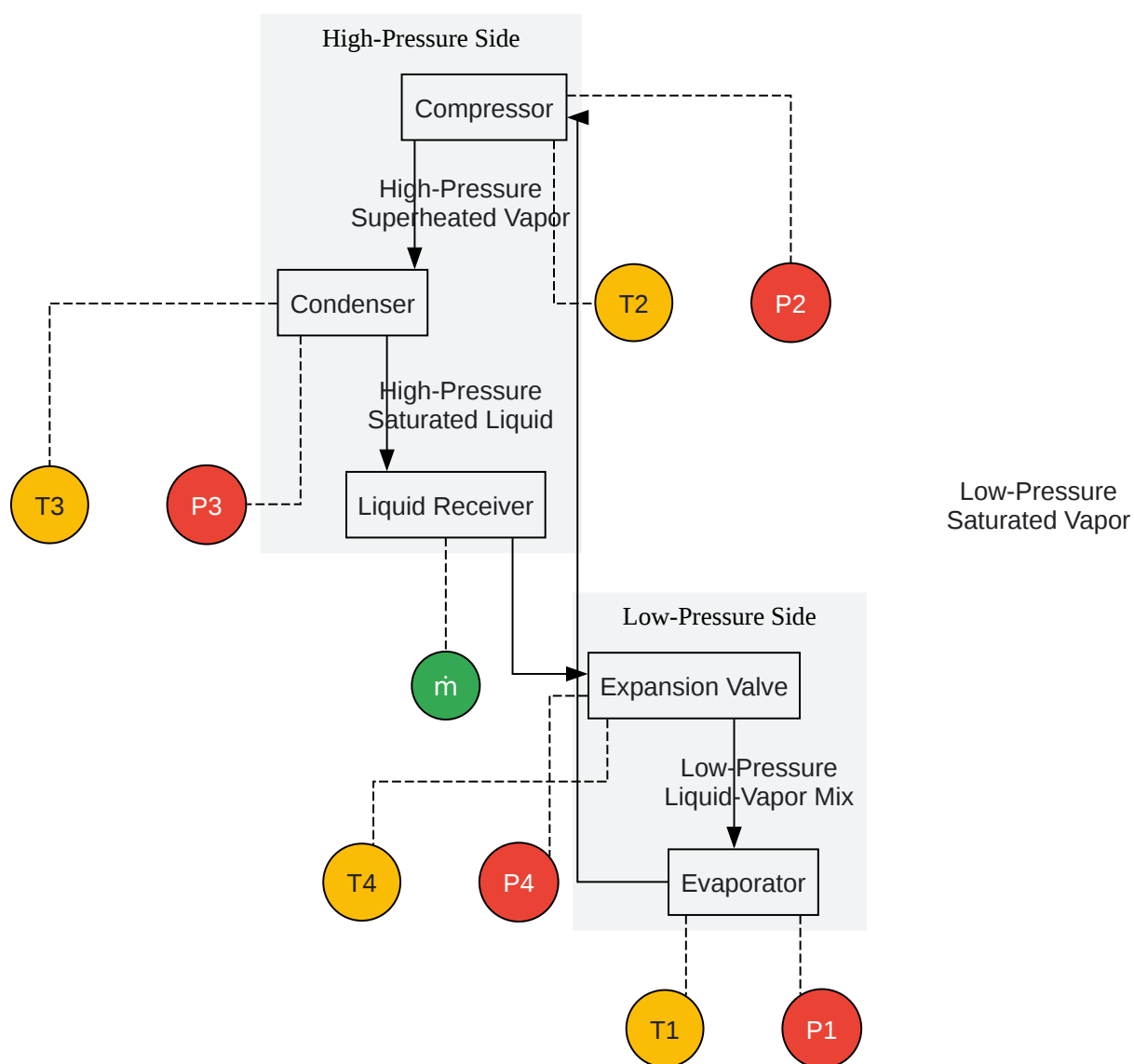
Property	Value	Reference
Chemical Formula	C ₃ F ₆	[1]
Molar Mass	150.023 g·mol ⁻¹	[2]
Boiling Point (at 1 atm)	-29.4 °C (-20.9 °F)	[3]
Melting Point	-156.2 °C	[3]
Critical Temperature	85.8 °C (186.4 °F)	[3]
Liquid Density (at 20 °C)	1332 kg/m ³	[3]
Global Warming Potential (100-year)	0.25	[4]
Ozone Depletion Potential	0 (Does not deplete the stratospheric ozone layer)	[5]
Flammability	Non-flammable gas	[6]

Experimental Protocols: Evaluation of Refrigerant Performance

The following protocols describe a generalized methodology for evaluating the performance of a potential refrigerant or refrigerant mixture containing **hexafluoropropene** in a vapor-compression refrigeration system.

Experimental Setup

A schematic of a typical refrigerant testing apparatus is provided below. The primary components include a compressor, a condenser, an expansion valve, and an evaporator. The system should be equipped with high-precision sensors for temperature, pressure, and mass flow rate.



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Figure 1. Experimental workflow for refrigerant performance testing.

Materials and Equipment

- Refrigerant test rig (vapor-compression cycle)
- **Hexafluoropropene** (or mixture thereof)
- Data acquisition system
- Thermocouples (accuracy ± 0.1 °C)
- Pressure transducers (accuracy ± 0.026 MPa)
- Mass flow meter
- Power analyzer for compressor energy consumption

Procedure

- System Preparation: Evacuate the refrigeration system to remove any non-condensable gases and moisture.
- Refrigerant Charging: Charge the system with the precise mass of **hexafluoropropene** or the prepared refrigerant mixture.
- System Stabilization: Operate the system until steady-state conditions are achieved. This is typically indicated by stable temperature and pressure readings throughout the cycle for a defined period.
- Data Logging: Record the following parameters at steady-state:
 - Temperatures at the inlet and outlet of each component (compressor, condenser, evaporator).
 - Pressures at the inlet and outlet of each component.
 - Mass flow rate of the refrigerant.
 - Power consumption of the compressor.

- Varying Conditions: Repeat the data logging process under various operating conditions (e.g., different evaporator and condenser temperatures) to evaluate performance across a range of applications.

Data Analysis

The performance of the refrigerant is primarily evaluated by its Coefficient of Performance (COP), which is the ratio of the refrigerating effect to the work input by the compressor.

- Refrigerating Effect (Q_e): Calculated from the mass flow rate (\dot{m}) and the change in enthalpy (h) across the evaporator.
 - $Q_e = \dot{m} * (h_{\text{evap_out}} - h_{\text{evap_in}})$
- Compressor Work (W_{in}): Measured directly using a power analyzer or calculated from the mass flow rate and the change in enthalpy across the compressor.
 - $W_{\text{in}} = \dot{m} * (h_{\text{comp_out}} - h_{\text{comp_in}})$
- Coefficient of Performance (COP):
 - $\text{COP} = Q_e / W_{\text{in}}$

The thermodynamic properties (enthalpy) at different state points can be determined from the measured temperatures and pressures using appropriate thermodynamic property databases or software.

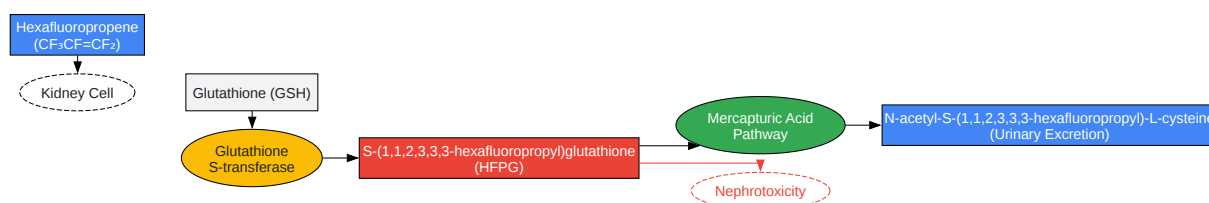
Toxicological Profile and Metabolic Pathway

Hexafluoropropene exhibits low acute toxicity; however, repeated exposure studies have identified the kidney as the primary target organ.^{[5][6]} The nephrotoxicity is attributed to the intrarenal bioactivation of HFP through conjugation with glutathione (GSH).^[3]

Metabolic Bioactivation Pathway

The metabolism of **hexafluoropropene** in the kidney involves conjugation with glutathione (GSH), leading to the formation of S-(1,1,2,3,3,3-hexafluoropropyl)glutathione (HFPG). This

conjugate can be further processed through the mercapturic acid pathway to be excreted as N-acetyl-S-(1,1,2,3,3,3-hexafluoropropyl)-L-cysteine in the urine.[3]



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Figure 2. Metabolic pathway of **hexafluoropropene** in the kidney.

Safety Precautions

Hexafluoropropene is harmful if inhaled and may cause respiratory irritation.[5][7] It can also cause eye irritation.[5] As a liquefied gas, direct contact can cause frostbite.[7] Appropriate personal protective equipment (PPE), including safety goggles and gloves, should be worn when handling this substance. Work should be conducted in a well-ventilated area.

Conclusion

Hexafluoropropene is an important fluorinated intermediate with highly favorable environmental properties, specifically a very low GWP and zero ODP. While its direct application as a refrigerant is not common, its use in refrigerant blends and as a precursor to HFOs warrants a thorough understanding of its performance and toxicological profile. The protocols and data presented here provide a framework for the evaluation and safe handling of **hexafluoropropene** in a research and development setting. The metabolic pathway leading to nephrotoxicity underscores the importance of minimizing exposure in occupational settings.

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